

In-Depth Technical Guide: Properties of Trimethyl(thiophen-2-yl)silane

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Compound of Interest

Compound Name: (2-Thienyl)-methylsilane

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Introduction

This technical guide provides a comprehensive overview of the core properties of trimethyl(thiophen-2-yl)silane, a versatile organosilicon compound incorporating a thiophene moiety. Thiophene and its derivatives are of significant interest in medicinal chemistry and materials science due to their diverse biological activities and electronic properties. The introduction of a trimethylsilyl group can modify the chemical reactivity and physical properties of the thiophene ring, making this compound a valuable building block in organic synthesis. This document details the chemical and physical properties, provides an experimental protocol for its synthesis, and presents its spectroscopic data.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of trimethyl(thiophen-2-yl)silane.

Property	Value
Molecular Formula	C ₇ H ₁₂ SSi
Molecular Weight	156.32 g/mol
CAS Number	18245-28-8
Appearance	Colorless to yellow liquid
Purity	≥97%
Storage Temperature	2-8°C, sealed in dry, dark place

Experimental Protocols

The synthesis of trimethyl(thiophen-2-yl)silane can be achieved through the reaction of a 2-thienyl organometallic reagent with trimethylsilyl chloride. A common and effective method involves the in-situ generation of 2-thienyllithium from 2-bromothiophene, which is then quenched with trimethylsilyl chloride.

Synthesis of Trimethyl(thiophen-2-yl)silane via Lithiation[1]

Materials:

- 2-Bromothiophene
- n-Butyllithium (BuLi) in hexanes
- Trimethylsilyl chloride (TMSCl)
- Anhydrous diethyl ether (Et₂O) or tetrahydrofuran (THF)
- Ice-water
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)

- Petroleum ether for chromatography

Procedure:

- To a solution of n-butyllithium (16 mmol) in 20 mL of anhydrous diethyl ether, cooled to -70°C under an inert atmosphere (e.g., argon or nitrogen), 2.60 g (16 mmol) of 2-bromothiophene is added dropwise.
- The reaction mixture is allowed to warm to room temperature and stirred for 4 hours. This results in the formation of a solution of 2-thienyllithium.^[1]
- The solution of 2-thienyllithium is then cooled again, and 1.52 g (14 mmol) of trimethylsilyl chloride in 10 mL of THF is added dropwise.
- The reaction mixture is stirred for 4 hours and then poured into 100 mL of ice-water to quench the reaction.
- The aqueous layer is extracted with diethyl ether (3 x 30 mL).
- The combined organic layers are washed with 100 mL of brine.
- The organic phase is dried over anhydrous magnesium sulfate.
- The solvent is removed under reduced pressure (in vacuo).
- The resulting residue is purified by column chromatography on silica gel using petroleum ether as the eluent to yield the final product, trimethyl(thiophen-2-yl)silane.

Spectroscopic Data

The structural confirmation of trimethyl(thiophen-2-yl)silane is achieved through various spectroscopic techniques. The following tables summarize the expected data.

^1H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
~7.6	dd	~5.0, ~1.0	H-5 (α -proton)
~7.2	dd	~3.5, ~1.0	H-3 (β -proton)
~7.0	dd	~5.0, ~3.5	H-4 (β -proton)
~-0.3	s	-	Si(CH ₃) ₃

¹³C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
~140	C-2 (C-Si)
~134	C-5
~130	C-3
~128	C-4
~-0.5	Si(CH ₃) ₃

Infrared (IR) Spectroscopic Data

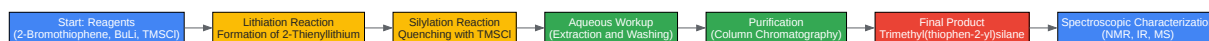
Wavenumber (cm ⁻¹)	Assignment
~3100-3000	C-H stretching (aromatic)
~2960-2850	C-H stretching (aliphatic, Si-CH ₃)
~1500-1400	C=C stretching (thiophene ring)
~1250	Si-CH ₃ symmetric deformation
~840	Si-C stretching
~700	C-S stretching

Mass Spectrometry (MS) Data

m/z	Fragmentation
156	[M] ⁺ (Molecular ion)
141	[M - CH ₃] ⁺
73	[Si(CH ₃) ₃] ⁺

Logical Workflow and Diagrams

The synthesis and characterization of trimethyl(thiophen-2-yl)silane follow a logical experimental workflow. This can be visualized to provide a clear overview of the process.



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Caption: Synthesis and characterization workflow for trimethyl(thiophen-2-yl)silane.

Reactivity and Applications

Trimethyl(thiophen-2-yl)silane is a versatile intermediate in organic synthesis. The trimethylsilyl group can act as a protecting group for the 2-position of the thiophene ring, allowing for selective functionalization at other positions. Furthermore, the silyl group can be replaced by other functional groups through ipso-substitution reactions, providing a route to a variety of 2-substituted thiophenes. This reactivity makes it a valuable precursor for the synthesis of pharmaceuticals, organic electronic materials, and other functionalized molecules.

Conclusion

This technical guide has provided a detailed overview of the properties, synthesis, and characterization of trimethyl(thiophen-2-yl)silane. The presented data and protocols offer a valuable resource for researchers and professionals working in the fields of organic synthesis, medicinal chemistry, and materials science. The well-defined synthetic route and clear spectroscopic signatures make this compound a readily accessible and useful building block for the development of novel thiophene-containing molecules.

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References

- 1. rsc.org [rsc.org]
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